

Application Notes and Protocols for Investigating Trk Signaling Pathways with LPM4870108

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Compound of Interest

Compound Name: LPM4870108

Cat. No.: B15616778

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Introduction

LPM4870108 is a potent and orally active pan-Tropomyosin receptor kinase (Trk) inhibitor, targeting wild-type and mutated Trk proteins.[1][2] The Trk family of receptor tyrosine kinases, comprising TrkA, TrkB, and TrkC, are encoded by the NTRK1, NTRK2, and NTRK3 genes, respectively.[3] These receptors are crucial for the development and function of the nervous system. In the context of oncology, chromosomal rearrangements can lead to the formation of NTRK gene fusions, which result in constitutively active Trk fusion proteins that act as oncogenic drivers in a variety of cancers.[4]

Upon activation, Trk receptors trigger several downstream signaling cascades, primarily the RAS/MAPK/ERK, PI3K/AKT, and PLCγ pathways, which are critical for cell proliferation, survival, and differentiation.[4][5] **LPM4870108** has been developed to inhibit these oncogenic signaling pathways. These application notes provide detailed protocols for utilizing **LPM4870108** to investigate its effects on Trk downstream signaling pathways in cancer cell lines harboring NTRK fusions.

Data Presentation

Inhibitory Activity of LPM4870108

The inhibitory activity of **LPM4870108** against various Trk kinases has been determined through in vitro kinase assays. The half-maximal inhibitory concentration (IC50) values demonstrate the high potency of this compound.

Kinase Target	IC50 (nM)
TrkA	2.4
TrkA G595R	3.5
TrkA G667C	2.3
TrkC	0.2
ALK	182
ROS1	>1000

Data compiled from in vitro kinase assays.[\[2\]](#)[\[6\]](#)

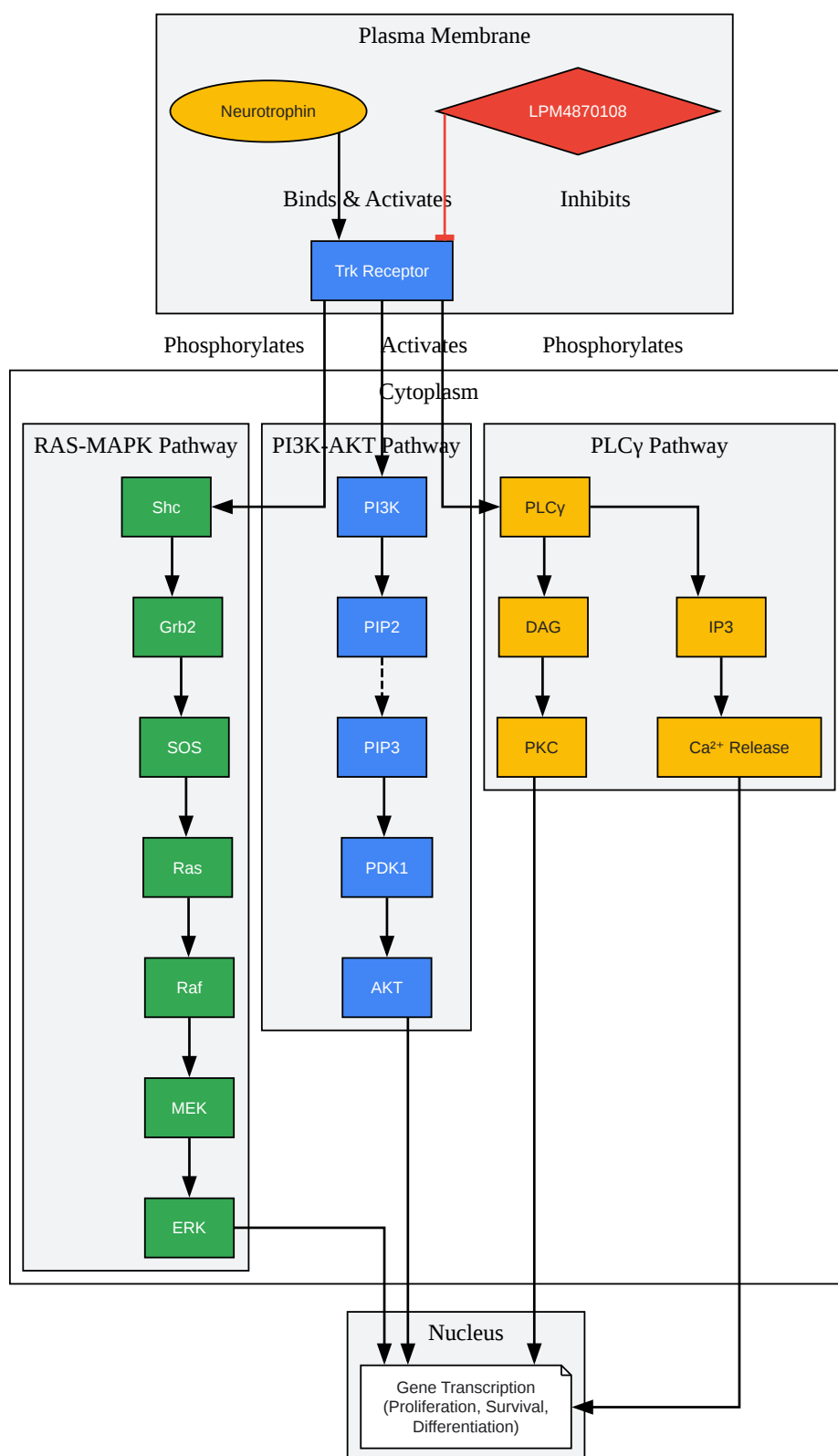
Cellular Activity of LPM4870108

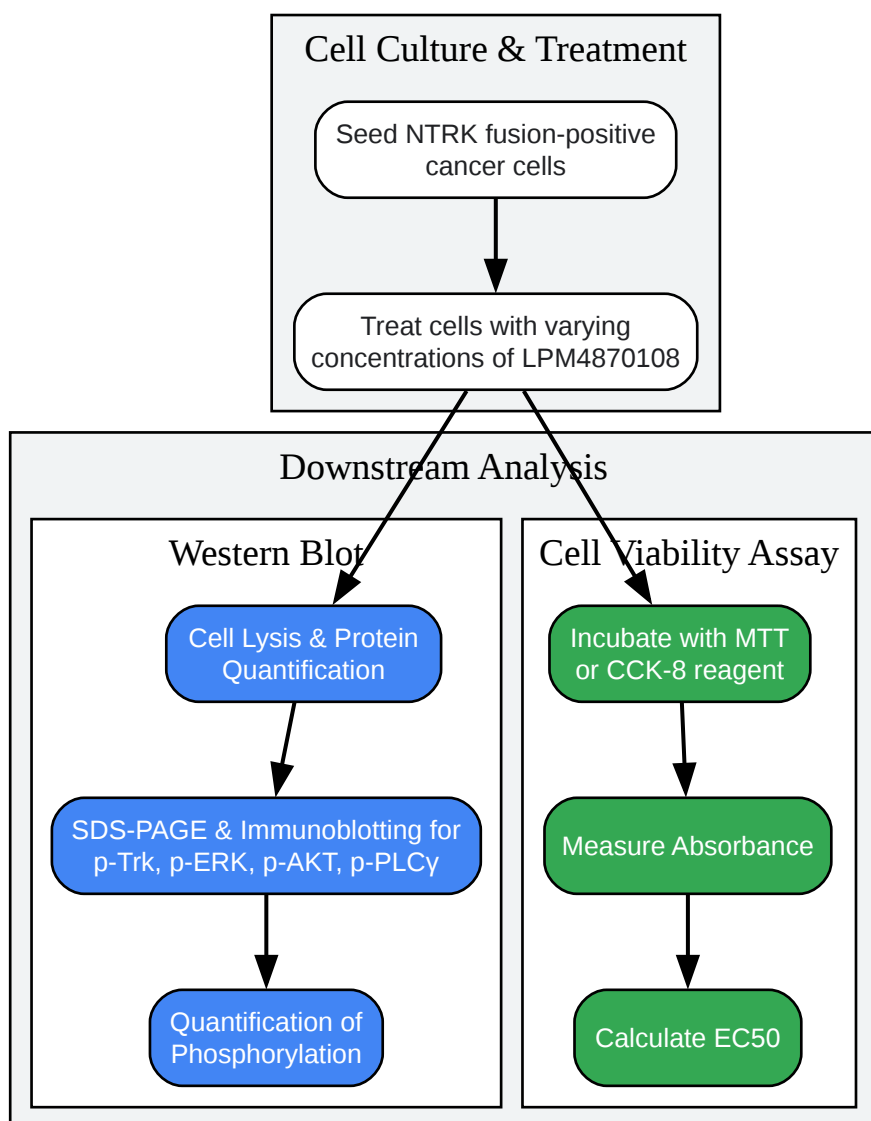
The anti-proliferative activity of **LPM4870108** has been evaluated in Ba/F3 cell lines engineered to express various NTRK fusion proteins. The half-maximal effective concentration (EC50) values indicate potent inhibition of cancer cell growth driven by these fusions.

Cell Line	Fusion Protein	EC50 (nM)
Ba/F3	LMNA-NTRK1	1.5
Ba/F3	ETV6-NTRK3	0.8
Ba/F3	ETV6-NTRK3 G623R	2.1
Ba/F3	LMNA-NTRK1 G595R	4.6

Data from cell viability assays performed on engineered Ba/F3 cell lines.

Mandatory Visualizations





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- To cite this document: BenchChem. [Application Notes and Protocols for Investigating Trk Signaling Pathways with LPM4870108]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15616778/docs#application-notes-and-protocols-for-investigating-trk-signaling-pathways-with-lpm4870108\]](https://www.benchchem.com/product/b15616778/docs#application-notes-and-protocols-for-investigating-trk-signaling-pathways-with-lpm4870108)

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